Spectroscopic Data of 1-Phenylpiperidin-4-amine: An In-depth Technical Guide

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Compound of Interest

Compound Name:	*1-Phenylpiperidin-4-amine*
CAS No.:	*63921-23-3*
Cat. No.:	*B044640*

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Introduction

1-Phenylpiperidin-4-amine is a key chemical intermediate with significant applications in the synthesis of pharmaceuticals, particularly as a precursor to potent analgesics.[1][2] Its molecular structure, comprising a phenyl group attached to a piperidine ring bearing a primary amine, gives rise to a unique spectroscopic signature. A thorough understanding of its spectral characteristics is paramount for researchers in drug discovery and development for unequivocal identification, purity assessment, and structural elucidation of its derivatives. This guide provides a comprehensive analysis of the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data of **1-Phenylpiperidin-4-amine**, grounded in established spectroscopic principles and supported by data from reputable sources.

Molecular Structure and Spectroscopic Overview

The structural features of **1-Phenylpiperidin-4-amine** dictate its interaction with various spectroscopic techniques. The molecule possesses a rigid piperidine ring, a freely rotating phenyl group, and a primary amine, all of which contribute distinct signals in NMR, IR, and MS analyses.

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Molecular Formula: $C_{11}H_{16}N_2$[3]

Molecular Weight: 176.26 g/mol [3]

IUPAC Name: **1-phenylpiperidin-4-amine**[3]

CAS Number: 63921-23-3[4]

Caption: Molecular structure of **1-Phenylpiperidin-4-amine** with atom numbering for NMR assignments.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule. The choice of solvent is critical for NMR analysis; deuterated chloroform ($CDCl_3$) is a common choice for small organic molecules like **1-Phenylpiperidin-4-amine** due to its excellent solubilizing properties and the single, easily identifiable residual solvent peak.[5]

^{1}H NMR Spectroscopy

The proton NMR spectrum provides information on the chemical environment and connectivity of hydrogen atoms. The following table summarizes the expected chemical shifts and multiplicities for the protons in **1-Phenylpiperidin-4-amine**, based on data from analogous structures and general principles of NMR spectroscopy.[6][7][8]

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Proton Assignment	Chemical Shift (δ, ppm)	Multiplicity	Integration
Aromatic (C2', C6'-H)	~6.8 - 7.0	Doublet	2H
Aromatic (C3', C5'-H)	~7.2 - 7.4	Triplet	2H
Aromatic (C4'-H)	~6.7 - 6.9	Triplet	1H
Piperidine (C2, C6-H)	~3.6 - 3.8	Multiplet	4H
Piperidine (C3, C5-H)	~1.8 - 2.0 (axial)	Multiplet	2H
~2.1 - 2.3 (equatorial)	Multiplet	2H	
Piperidine (C4-H)	~2.9 - 3.1	Multiplet	1H
Amine (NH_2)	~1.5 - 2.5 (broad)	Singlet (broad)	2H

Note: The exact chemical shifts and coupling constants can vary depending on the solvent and the concentration of the sample.

The protons on the phenyl ring exhibit characteristic splitting patterns. The protons ortho to the nitrogen (C2'-H and C6'-H) are expected to be the most shielded due to the electron-donating effect of the nitrogen atom. The amine protons often appear as a broad singlet and its chemical shift is highly dependent on concentration and temperature due to hydrogen bonding.

^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum reveals the number of chemically non-equivalent carbon atoms and their electronic environment. The following table provides an estimation of the ^{13}C chemical shifts for **1-Phenylpiperidin-4-amine**.[9]

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Carbon Assignment	Chemical Shift (δ, ppm)
Aromatic (C1')	~150 - 152
Aromatic (C2', C6')	~116 - 118
Aromatic (C3', C5')	~129 - 130
Aromatic (C4')	~119 - 121
Piperidine (C2, C6)	~50 - 52
Piperidine (C3, C5)	~33 - 35
Piperidine (C4)	~48 - 50

The carbon atom attached to the nitrogen of the phenyl ring (C1') is significantly deshielded. The carbons of the piperidine ring appear in the aliphatic region of the spectrum. The symmetry of the molecule results in fewer signals than the total number of carbon atoms.

Infrared (IR) Spectroscopy

Infrared spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation. The IR spectrum of **1-Phenylpiperidin-4-amine**, as provided by the NIST WebBook, displays several characteristic absorption bands.[4] The analysis is typically performed on a neat sample or as a KBr pellet.[10][11]

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Wavenumber (cm^{-1})	Vibrational Mode	Functional Group
3350 - 3500	N-H stretch (asymmetric and symmetric)	Primary Amine (NH_2)
3000 - 3100	C-H stretch (aromatic)	Phenyl group
2800 - 3000	C-H stretch (aliphatic)	Piperidine ring
~1600	C=C stretch (aromatic)	Phenyl group
~1500	N-H bend (scissoring)	Primary Amine (NH_2)
1250 - 1350	C-N stretch (aromatic amine)	Phenyl-N
1000 - 1250	C-N stretch (aliphatic amine)	Piperidine-N

The presence of two distinct peaks in the 3350-3500 cm^{-1} region is a hallmark of a primary amine. The various C-H and C-C stretching and bending vibrations of the phenyl and piperidine rings contribute to the complex fingerprint region of the spectrum.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its identification and structural elucidation. Electron Ionization (EI) is a common technique for the analysis of relatively small and volatile molecules like **1-Phenylpiperidin-4-amine**, as it induces characteristic fragmentation.[4]

The mass spectrum of N-Phenyl-4-piperidinamine from the NIST WebBook shows a molecular ion peak (M^+) at m/z 176, which corresponds to the molecular weight of the compound.[4] The fragmentation pattern is consistent with the structure and is dominated by cleavages adjacent to the nitrogen atoms.

Key Fragment Ions:

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m/z	Proposed Fragment
176	$[M]^+$ (Molecular Ion)
119	$[M - C_4H_9N]^+$ (Loss of the piperidine ring fragment)
92	$[C_6H_5NH]^+$ (Anilinium radical cation)
77	$[C_6H_5]^+$ (Phenyl cation)

```
digraph "1_Phenylpiperidin_4_amine_Fragmentation" {
rankdir=LR;
node [shape=box, style=rounded];
mol [label="[C₁₁H₁₆N₂]⁺˙\nm/z = 176"];
frag1 [label="[C₆H₅NHCH(CH₂)₂]⁺\nm/z = 119"];
frag2 [label="[C₆H₅NH]⁺˙\nm/z = 92"];
frag3 [label="[C₆H₅]⁺\nm/z = 77"];

mol -> frag1 [label=" - C₄H₉N"];
frag1 -> frag2 [label=" - C₂H₃"];
frag2 -> frag3 [label=" - NH"];
}
```

Caption: Proposed Electron Ionization (EI) fragmentation pathway for **1-Phenylpiperidin-4-amine**.

The fragmentation is initiated by the loss of an electron from one of the nitrogen atoms. The subsequent cleavage of the C-C bonds of the piperidine ring leads to the formation of the observed fragment ions. The stability of the anilinium and phenyl cations contributes to their significant abundance in the mass spectrum.

Conclusion

The spectroscopic data presented in this guide provide a comprehensive fingerprint for the unequivocal identification of **1-Phenylpiperidin-4-amine**. The ^1H and ^{13}C NMR spectra reveal the detailed carbon-hydrogen framework, the IR spectrum confirms the presence of key functional groups, and the mass spectrum provides the molecular weight and characteristic

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fragmentation pattern. For researchers and scientists in the pharmaceutical industry, a thorough understanding of these spectroscopic features is essential for quality control, reaction monitoring, and the development of novel therapeutics based on this important chemical scaffold.

References

- Casy, A. F., & Parfitt, R. T. (1986). Fentanyl and the 4-Anilinopiperidine Group of Analgesics. In Opioid Analgesics: Chemistry and Receptors (pp. 305-343). Springer, Boston, MA.
- Supporting Information for Highly Efficient and Eco-friendly Synthesis of Tertiary Amines by Reductive Alkylation of Aldehydes with Secondary Amines over Pt Nanowires C
- NIST. (n.d.). N-Phenyl-4-piperidinamine. In NIST Chemistry WebBook. Retrieved from [Link]
- PubChem. (n.d.). 4-Anilinopiperidine. National Center for Biotechnology Information. Retrieved from [Link]
- PubChem. (n.d.). N,1-Diphenethyl-N-phenylpiperidin-4-amine. National Center for Biotechnology Information. Retrieved from [Link]
- The Royal Society of Chemistry. (2009). Supplementary Material (ESI)
- Supporting Information for Abnormal N-Heterocyclic Carbene Based Nickel Complex for Catalytic Reduction of Nitroarenes. Dalton Transactions.
- MDPI. (2022).
- MDPI. (2021). Mechanochemical Synthesis, Spectroscopic Characterization and Molecular Structure of Piperidine–Phenytoin Salt. Organics, 2(1), 38-48.
- precisionFDA. (n.d.). 4-ANILINOPIPERIDINE. Retrieved from [Link]
- Journal of the Chemical Society (Resumed). (1950). 180. Preparation and dinitration of 1-phenylpiperidine. Journal of the Chemical Society (Resumed), 1392-1395.
- The Essential Role of 1-Phenylpiperidine in Modern Pharmaceutical Synthesis. (2023, December 17).
- Pain Physician. (2017). Current Concepts of Phenylpiperidine Derivatives Use in the Treatment of Acute and Chronic Pain. Pain Physician, 20(2S), S21-S32.
- University of Wisconsin-Madison, Department of Chemistry. (n.d.). NMR Spectroscopy :: 13C NMR Chemical Shifts. Retrieved from [Link]

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- SpectraBase. (n.d.). N-(4-Chlorophenyl)-1-(3-fluorobenzyl)piperidin-4-amine - Optional[13C NMR] - Chemical Shifts. Retrieved from [Link]
- Semantic Scholar. (1986). Fentanyl and the 4-Anilinopiperidine Group of Analgesics.
- Federal Register. (2023, April 14). Designation of Halides of 4-Anilinopiperidine as List I Chemicals.
- Agilent. (2020, October 9). Pharmaceutical Analysis using FTIR: Compliance with European, US, Indian, and Japanese Pharmacopoeia.
- SINTEF Blog. (2021, April 11). FTIR combined with multivariate analysis for monitoring of solvent composition in CO2 capture plant.
- InstaNANO. (n.d.). FTIR Functional Group Database Table with Search. Retrieved from [Link]
- e-Publications@Marquette. (2004).
- Semantic Scholar. (2004).

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Sources

- 1. Fentanyl and the 4-Anilinopiperidine Group of Analgesics | Semantic Scholar [semanticscholar.org]
- 2. Federal Register :: Designation of Halides of 4-Anilinopiperidine as List I Chemicals [federalregister.gov]
- 3. 4-Anilinopiperidine | C11H16N2 | CID 89982 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. N-Phenyl-4-piperidinamine [webbook.nist.gov]
- 5. rsc.org [rsc.org]
- 6. rsc.org [rsc.org]
- 7. rsc.org [rsc.org]
- 8. 4-Phenylpiperidine(771-99-3) 1H NMR spectrum [chemicalbook.com]

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- 9. organicchemistrydata.org [organicchemistrydata.org]
- 10. ATR-FTIR spectroscopy and spectroscopic imaging for the analysis of biopharmaceuticals - PMC [pmc.ncbi.nlm.nih.gov]
- 11. FTIR combined with multivariate analysis for monitoring of solvent composition in CO2 capture plant. – SINTEF Blog [blog.sintef.com]
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